

# Voderdeucitinib: A Technical Guide to its Role in Modulating IL-23 Mediated Inflammation

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## Compound of Interest

Compound Name: Voderdeucitinib

CAS No.: 2824164-00-1

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## Executive Summary

**Voderdeucitinib** (formerly known as deucravacitinib) is a first-in-class, oral, selective, allosteric inhibitor of Tyrosine Kinase 2 (TYK2), a key enzyme in the signaling pathway of pro-inflammatory cytokines, most notably Interleukin-23 (IL-23). This technical guide provides an in-depth overview of the mechanism of action of **voderdeucitinib**, its role in the IL-23 signaling cascade, and a summary of key preclinical and clinical data. Detailed methodologies for pivotal experiments are outlined, and signaling pathways and experimental workflows are visualized to facilitate a comprehensive understanding of **voderdeucitinib**'s therapeutic potential in IL-23-driven inflammatory diseases such as psoriasis and psoriatic arthritis.

## Introduction to IL-23 Mediated Inflammation

Interleukin-23 is a heterodimeric cytokine composed of a p19 subunit and a p40 subunit, the latter of which is shared with IL-12.[1] Produced primarily by activated dendritic cells and macrophages, IL-23 is a central driver of chronic inflammation.[2] It exerts its effects by binding to a receptor complex on the surface of target immune cells, including T helper 17 (Th17) cells,

$\gamma\delta$  T cells, and innate lymphoid cells (ILCs).[2] This binding initiates an intracellular signaling cascade that is crucial for the expansion, survival, and pathogenic function of these cells, leading to the production of downstream pro-inflammatory cytokines like IL-17 and IL-22.[2][3] The IL-23/IL-17 axis is a well-established pathogenic pathway in numerous autoimmune and inflammatory diseases, making it a prime target for therapeutic intervention.[4][5]

## Voderdeucitinib: Mechanism of Action

**Voderdeucitinib** is a novel small molecule that selectively inhibits TYK2.[6] TYK2 is a member of the Janus kinase (JAK) family of intracellular non-receptor tyrosine kinases, which also includes JAK1, JAK2, and JAK3.[6][7] Unlike other JAK inhibitors that target the highly conserved ATP-binding site within the catalytic domain of the kinases, **voderdeucitinib** employs a unique allosteric mechanism.[8] It binds to the regulatory pseudokinase (JH2) domain of TYK2, locking the enzyme in an inactive conformation.[8][9] This distinct binding mode confers high selectivity for TYK2 over the other JAK family members, thereby minimizing off-target effects associated with broader JAK inhibition.[6][10]

By selectively inhibiting TYK2, **voderdeucitinib** effectively disrupts the signaling of cytokines that rely on this enzyme, including IL-23, IL-12, and Type I interferons.[3][6] The precise mechanism linking TYK2 inhibition to therapeutic efficacy is through the modulation of these key inflammatory pathways.[11]

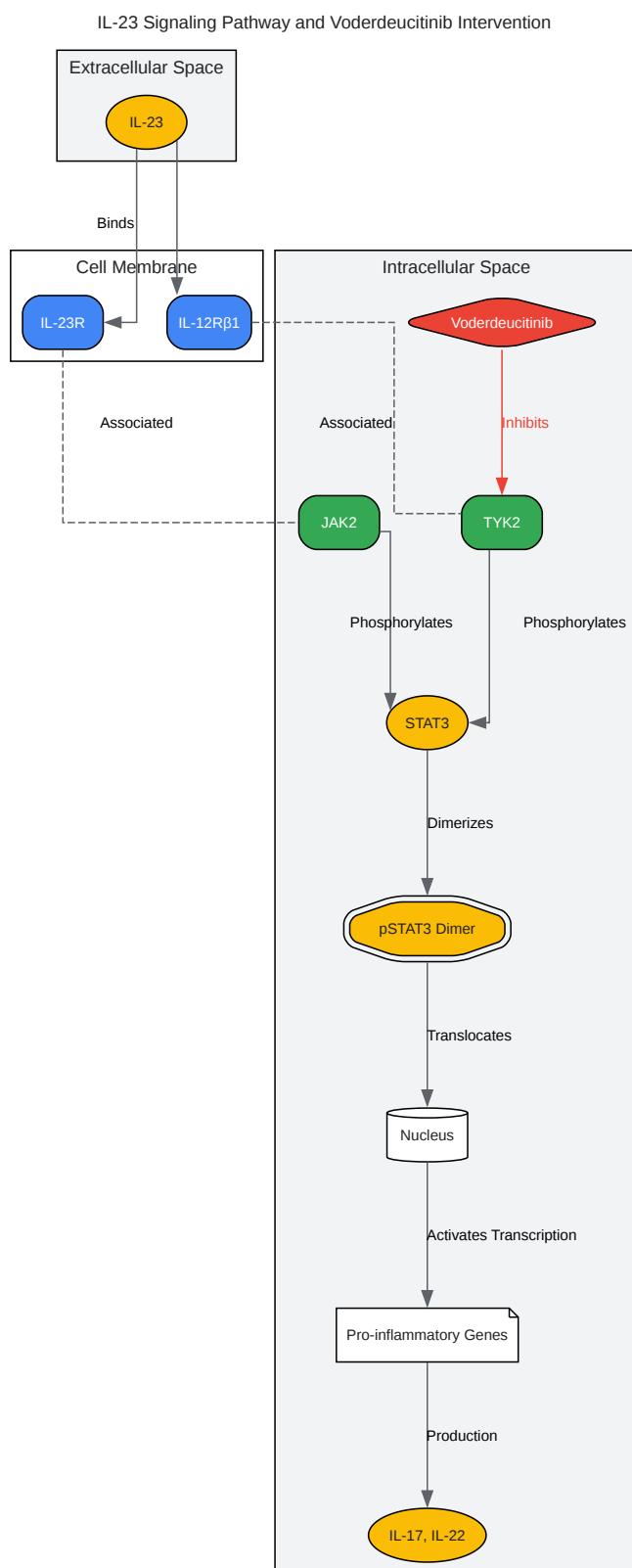
## The IL-23 Signaling Pathway and Voderdeucitinib's Point of Intervention

The IL-23 receptor complex consists of two subunits: IL-12R $\beta$ 1 (shared with the IL-12 receptor) and the IL-23-specific IL-23R.[2] The intracellular domains of these receptor subunits are constitutively associated with members of the JAK family; IL-12R $\beta$ 1 is associated with TYK2, and IL-23R is associated with JAK2.[1][2]

Upon IL-23 binding to its receptor, the receptor subunits are brought into close proximity, leading to the trans-activation and phosphorylation of JAK2 and TYK2.[2] These activated kinases then phosphorylate specific tyrosine residues on the intracellular tail of the IL-23R, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins, primarily STAT3.[1][2] Recruited STAT3 proteins are subsequently phosphorylated by the activated JAKs, leading to their dimerization, translocation to the nucleus, and binding to the

promoters of target genes.<sup>[2]</sup> This results in the transcription of genes encoding for pro-inflammatory cytokines such as IL-17A, IL-17F, and IL-22, which drive the inflammatory response in tissues.<sup>[12][13]</sup>

**Voderdeucitinib** intervenes at a critical early step in this cascade. By inhibiting the kinase activity of TYK2, it prevents the initial trans-activation and subsequent downstream signaling events, effectively blocking the IL-23-mediated inflammatory cascade.



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Caption: **Voderdeucitinib** allosterically inhibits TYK2, blocking IL-23 signal transduction.

## Quantitative Data Summary

### Preclinical Data: In Vitro Kinase and Cellular Assays

**Voderdeucitinib** has demonstrated high selectivity and potency for TYK2 in various in vitro assays. The following table summarizes key inhibitory concentration (IC50) values from nonclinical evaluations.[\[14\]](#)[\[15\]](#)

| Assay Type                             | Target Pathway | Voderdeucit inib (nM) | Tofacitinib (nM) | Baricitinib (nM) | Upadacitinib (nM) |
|----------------------------------------|----------------|-----------------------|------------------|------------------|-------------------|
| Hematopoiesis (JAK2-mediated)          |                |                       |                  |                  |                   |
| Erythroid Colony Formation             | JAK2           | >5000                 | 693              | 150              | 181               |
| Myeloid Colony Formation               | JAK2           | >5000                 | 647              | 181              | 243               |
| Megakaryocyte Colony Formation         | JAK2           | >5000                 | 4368             | 938              | 1842              |
| Cell Signaling (JAK1/JAK3-mediated)    |                |                       |                  |                  |                   |
| IL-15 induced pSTAT5                   | JAK1/JAK3      | 936                   | 17               | 25               | 20                |
| Cell Signaling (JAK1/TYK2-mediated)    |                |                       |                  |                  |                   |
| IFN $\alpha$ induced CXCL9 production  | JAK1/TYK2      | 4                     | 54               | 22               | 7                 |
| IFN $\alpha$ induced CXCL10 production | JAK1/TYK2      | 9                     | 375              | 113              | 60                |

Data compiled from nonclinical studies.[\[14\]](#)[\[15\]](#)

## Clinical Data: Psoriasis

**Voderdeucitinib** has been extensively studied in Phase 2 and Phase 3 clinical trials for the treatment of moderate-to-severe plaque psoriasis.

Table 2: Key Efficacy Outcomes in Phase 2 Psoriasis Trial (12 Weeks)[\[10\]](#)[\[16\]](#)

| Outcome      | Placebo (n=49) | Deucravacitinib<br>b 3 mg BID<br>(n=49) | Deucravacitinib<br>b 6 mg BID<br>(n=50) | Deucravacitinib<br>b 12 mg QD<br>(n=50) |
|--------------|----------------|-----------------------------------------|-----------------------------------------|-----------------------------------------|
| PASI 75 (%)  | 7              | 67                                      | 69                                      | 75                                      |
| sPGA 0/1 (%) | 7              | 76                                      | 64                                      | 75                                      |
| DLQI 0/1 (%) | 4              | 41                                      | 46                                      | 51                                      |

PASI 75:  $\geq 75\%$  reduction in Psoriasis Area and Severity Index score; sPGA 0/1: static Physician's Global Assessment score of clear or almost clear; DLQI 0/1: Dermatology Life Quality Index score of 0 or 1.

Table 3: Key Efficacy Outcomes in Phase 3 Psoriasis Trials (POETYK PSO-1 & PSO-2) at Week 16[\[10\]](#)[\[17\]](#)[\[18\]](#)

| Outcome      | Placebo | Apremilast 30 mg<br>BID | Deucravacitinib 6<br>mg QD |
|--------------|---------|-------------------------|----------------------------|
| POETYK PSO-1 |         |                         |                            |
| PASI 75 (%)  | 12.7    | 35.1                    | 58.4                       |
| sPGA 0/1 (%) | 14.3    | 32.1                    | 53.6                       |
| POETYK PSO-2 |         |                         |                            |
| PASI 75 (%)  | 9.4     | 40.2                    | 53.6                       |
| sPGA 0/1 (%) | 8.6     | 34.3                    | 50.3                       |

## Clinical Data: Psoriatic Arthritis

**Voderdeucitinib** has also shown efficacy in patients with active psoriatic arthritis (PsA).

Table 4: Key Efficacy Outcomes in Phase 2 PsA Trial at Week 16[19][20]

| Outcome                               | Placebo (n=68) | Deucravacitinib 6 mg QD (n=67) | Deucravacitinib 12 mg QD (n=68) |
|---------------------------------------|----------------|--------------------------------|---------------------------------|
| ACR20 (%)                             | 31.8           | 52.9                           | 62.7                            |
| HAQ-DI (Mean Change from Baseline)    | -0.10          | -0.36                          | -0.38                           |
| SF-36 PCS (Mean Change from Baseline) | 1.8            | 5.1                            | 5.3                             |

ACR20:  $\geq 20\%$  improvement in American College of Rheumatology criteria; HAQ-DI: Health Assessment Questionnaire-Disability Index; SF-36 PCS: 36-Item Short Form Health Survey Physical Component Summary.

## Pharmacodynamic Biomarker Data

Treatment with **voderdeucitinib** leads to a reduction in serum biomarkers associated with the IL-23 pathway.

Table 5: Reduction in Psoriasis-Associated Biomarkers at 16 Weeks[11]

| Biomarker     | Percent Reduction with Voderdeucitinib |
|---------------|----------------------------------------|
| IL-17A        | 47% - 50%                              |
| IL-19         | 72%                                    |
| Beta-defensin | 81% - 84%                              |

## Experimental Protocols

### In Vitro Kinase Assays



Objective: To determine the selectivity and potency of **voderdeucitinib** against TYK2 and other JAK family kinases.

Methodology:

- Enzyme Source: Recombinant human JAK1, JAK2, JAK3, and TYK2 enzymes.
- Assay Principle: Measurement of kinase activity through the phosphorylation of a peptide substrate. This is often performed using radiometric assays (e.g.,  $^{33}\text{P}$ -ATP incorporation) or non-radiometric methods like fluorescence resonance energy transfer (FRET) or luminescence-based assays (e.g., ADP-Glo).
- Procedure:
  - A fixed concentration of the kinase and peptide substrate are incubated in an appropriate buffer system.
  - **Voderdeucitinib** or other test compounds are added at varying concentrations (serially diluted).
  - The kinase reaction is initiated by the addition of ATP.
  - The reaction is allowed to proceed for a defined period at a controlled temperature.
  - The reaction is stopped, and the amount of phosphorylated substrate is quantified.
  - IC50 values are calculated by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a four-parameter logistic equation.

## Cellular Assays for Cytokine Signaling

Objective: To assess the functional inhibition of cytokine signaling pathways by **voderdeucitinib** in a cellular context.

Methodology:

- Cell Types: Peripheral blood mononuclear cells (PBMCs), specific immune cell subsets (e.g., T cells, NK cells), or cell lines engineered to express specific cytokine receptors.

- Assay Principle: Measurement of the phosphorylation of STAT proteins downstream of cytokine receptor activation.
- Procedure:
  - Cells are pre-incubated with various concentrations of **voderdeucitinib**.
  - Cells are stimulated with a specific cytokine (e.g., IL-23, IL-12, IFN- $\alpha$ ) to activate the target pathway.
  - After a short stimulation period, cells are fixed and permeabilized.
  - Cells are stained with fluorescently labeled antibodies specific for the phosphorylated form of the target STAT protein (e.g., anti-pSTAT3).
  - The level of pSTAT is quantified on a per-cell basis using flow cytometry.
  - IC50 values are determined by analyzing the dose-dependent inhibition of STAT phosphorylation.

## Psoriasis Clinical Trial Design (POETYK PSO Program)

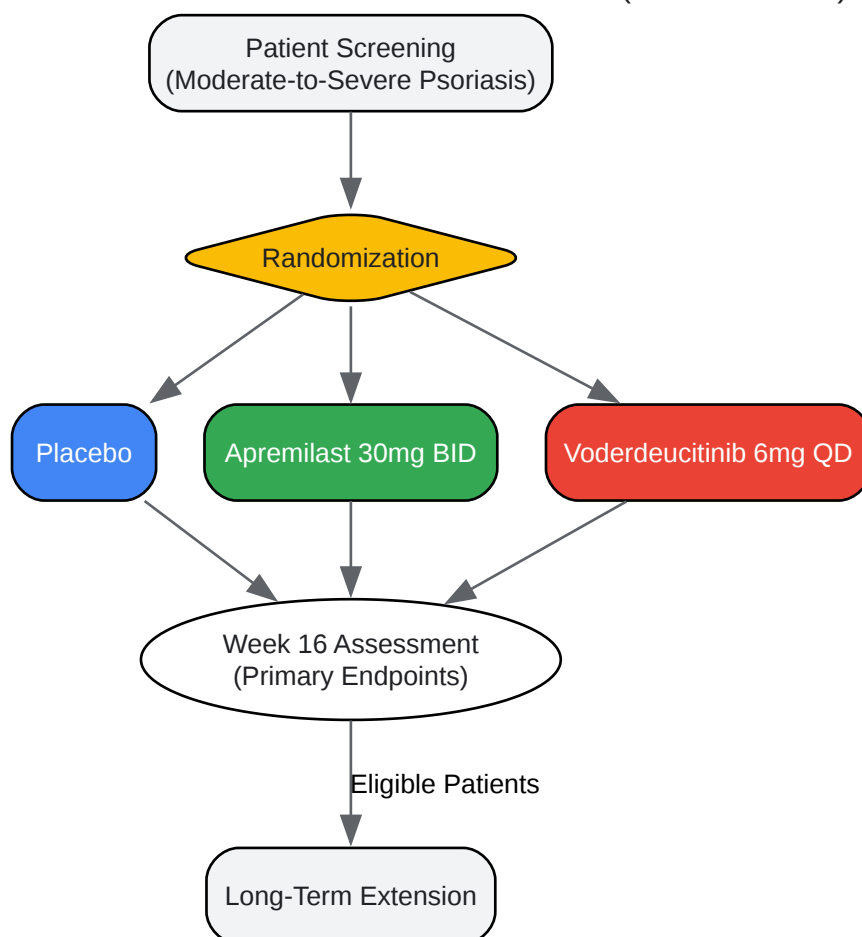
Objective: To evaluate the efficacy and safety of **voderdeucitinib** in patients with moderate-to-severe plaque psoriasis.

Methodology:

- Study Design: Phase 3, multicenter, randomized, double-blind, placebo- and active-controlled trials.
- Patient Population: Adults with a diagnosis of chronic plaque psoriasis for at least 6 months, with a Psoriasis Area and Severity Index (PASI) score  $\geq 12$ , a static Physician's Global Assessment (sPGA) score  $\geq 3$ , and body surface area (BSA) involvement  $\geq 10\%$ .
- Treatment Arms:
  - **Voderdeucitinib** (6 mg once daily)

- Placebo
- Apremilast (30 mg twice daily)
- Primary Endpoints (at Week 16):
  - Proportion of patients achieving PASI 75 (a 75% or greater reduction in PASI score from baseline).
  - Proportion of patients achieving an sPGA score of 0 (clear) or 1 (almost clear).
- Secondary Endpoints: Included PASI 90, changes in patient-reported outcomes (e.g., DLQI), and safety assessments.
- Long-Term Extension: Patients could enter a long-term extension study to assess the durability of response and long-term safety.

Psoriasis Phase 3 Clinical Trial Workflow (POETYK PSO)



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Caption: Workflow of the POETYK PSO Phase 3 clinical trials.

## Conclusion

**Voderdeucitinib** represents a significant advancement in the oral treatment of immune-mediated inflammatory diseases. Its novel, allosteric mechanism of action provides highly selective inhibition of TYK2, a critical node in the IL-23 signaling pathway. By effectively downregulating the pathogenic IL-23/IL-17 axis, **voderdeucitinib** has demonstrated robust clinical efficacy and a favorable safety profile in patients with psoriasis and psoriatic arthritis. The data presented in this guide underscore the therapeutic potential of targeting TYK2 with **voderdeucitinib** for the management of IL-23-mediated inflammation. Further research is ongoing to explore its utility in other autoimmune conditions.[6][21]

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